

Ethyl morpholine-2-carboxylate CAS number and molecular formula

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Compound of Interest

Compound Name: Ethyl morpholine-2-carboxylate

Cat. No.: B044944

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An In-Depth Technical Guide to Ethyl Morpholine-2-Carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **ethyl morpholine-2-carboxylate**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. This document delves into its chemical identity, synthesis, physicochemical properties, and applications, offering field-proven insights and detailed protocols to support researchers in their endeavors.

Introduction: The Versatility of the Morpholine Scaffold

The morpholine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and clinical candidates.^{[1][2]} Its favorable properties, including metabolic stability, aqueous solubility, and its ability to engage in hydrogen bonding, make it a valuable component in the design of bioactive molecules. **Ethyl morpholine-2-carboxylate** serves as a key chiral building block, providing a synthetically versatile handle for the elaboration of more complex molecular architectures. Its strategic importance lies in its bifunctional nature, possessing both a secondary amine for further substitution and an ethyl ester for various chemical transformations.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **ethyl morpholine-2-carboxylate** is fundamental to its effective use in synthesis and drug design.

Identifiers and Molecular Formula

There are two CAS numbers frequently associated with this compound. The primary CAS number is 135782-25-1, with 107904-06-3 also being cited in various databases.^[3]

Researchers should be aware of both identifiers when conducting literature and database searches.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₃ NO ₃	^[3] ^[4] ^[5]
Primary CAS Number	135782-25-1	^[4] ^[5]
Alternative CAS Number	107904-06-3	^[3]
Molecular Weight	159.18 g/mol	^[3] ^[4]
IUPAC Name	ethyl morpholine-2-carboxylate	^[3]
Synonyms	Ethyl 2-morpholinecarboxylate, 2-Morpholinecarboxylic acid ethyl ester	^[3]

Physicochemical Data

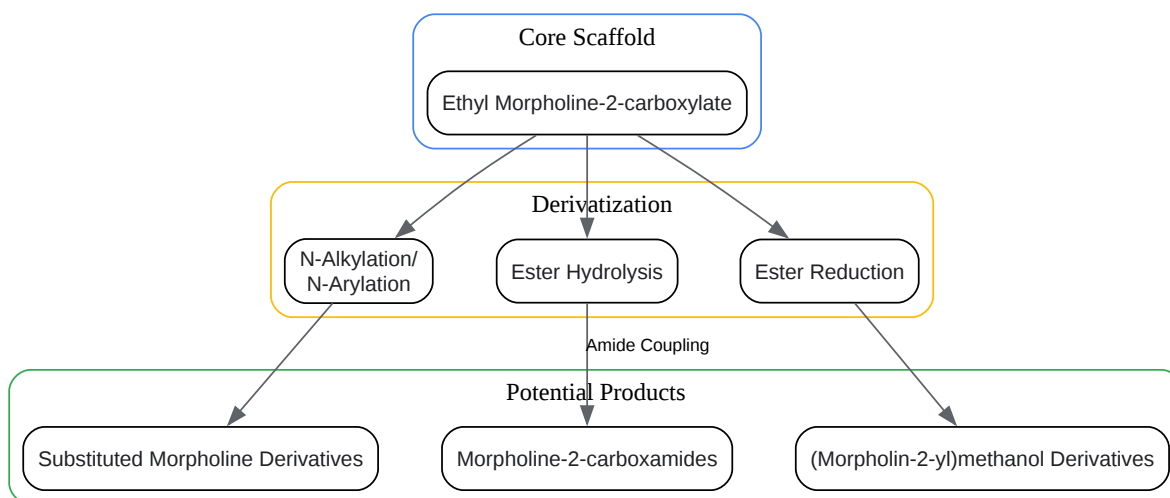
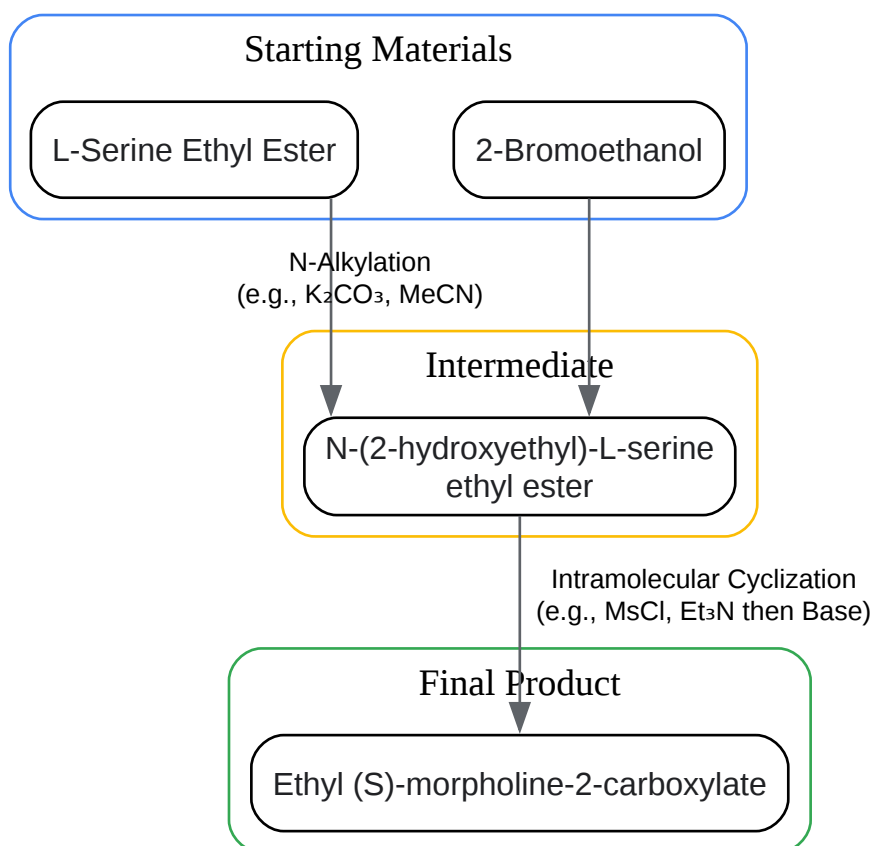
Property	Value	Source(s)
Physical Form	Liquid	
Storage Temperature	2-8°C, in a dark place under an inert atmosphere	^[6]
Purity (typical)	≥95%	^[6]
Topological Polar Surface Area	47.6 Å ²	^[3]
Monoisotopic Mass	159.08954328 Da	^[3]

Synthesis of Ethyl Morpholine-2-Carboxylate

While several general methods for the synthesis of morpholines exist, a common and illustrative approach involves the cyclization of an appropriate amino alcohol precursor.^[7] A plausible synthetic route to **ethyl morpholine-2-carboxylate** is the intramolecular cyclization of an N-substituted serine ester derivative.

Proposed Synthetic Pathway

The synthesis can be envisioned to proceed via the N-alkylation of L-serine ethyl ester with a two-carbon electrophile bearing a leaving group, followed by base-mediated intramolecular cyclization. This method offers good control over the stereochemistry at the C2 position if a chiral starting material is used.



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